

Physical and chemical properties of Isocomene

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Compound of Interest

Compound Name: *Isocomene*

Cat. No.: *B14461869*

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Isocomene: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isocomene is a naturally occurring sesquiterpene featuring a unique tricyclic skeleton composed of three fused cyclopentane rings. First isolated from the plant *Isocoma wrightii*, its complex and compact structure, characterized by four contiguous stereocenters, has made it a compelling target for total synthesis and a subject of interest for its potential, though largely unexplored, biological activities. This technical guide provides a detailed overview of the physical and chemical properties of **isocomene**, its synthesis, and a summary of the known biological activities of the broader class of triquinane sesquiterpenes.

Physical Properties

The experimental data for some of the physical properties of **isocomene** are limited. The following tables summarize the available experimental and computed data.

Identifier	Value	Reference
Molecular Formula	C ₁₅ H ₂₄	[1] [2] [3] [4] [5] [6] [7] [8]
Molecular Weight	204.35 g/mol	[1] [2] [3] [4] [5] [6] [7] [8]
CAS Number	71629-00-0 ((±)-Isocomene)	[1] [4] [7] [8]
IUPAC Name	(1S,2S,5R,8R)-2,5,6,8-tetramethyltricyclo[6.3.0.0 ¹⁵]undec-6-ene (for (-)-Isocomene)	

Physical Property	Value	Type	Reference
Melting Point	60-62 °C	Experimental (for (±)-isocomene)	[7]
Boiling Point	240.81 °C	Computed	[9]
Density	Data not available	-	
Water Solubility	0.07152 mg/L (at 25 °C)	Computed	[9]
LogP (Octanol-Water Partition Coefficient)	6.12	Computed	[9]

Chemical Properties and Reactivity

Isocomene is a hydrocarbon and is expected to exhibit reactivity typical of alkenes and strained ring systems. Its chemical stability and reactivity are significantly influenced by its unique tricyclic structure.

The total synthesis of **isocomene**, most notably by M.C. Pirrung, provides significant insight into its chemical properties. The key transformations involved in the synthesis highlight the molecule's susceptibility to certain types of reactions:

- Intramolecular [2+2] Photocycloaddition: The synthesis utilizes a light-induced intramolecular cycloaddition to form a key tricyclic intermediate. This indicates that the precursor molecule

can be activated by UV light to form new carbon-carbon bonds and create a strained four-membered ring.

- **Cation-Induced Skeletal Rearrangement:** A crucial step in the synthesis involves the rearrangement of the carbon skeleton initiated by an acid catalyst. This demonstrates the propensity of the **isocomene** framework and its precursors to undergo carbocation-mediated rearrangements, driven by the release of ring strain.

Experimental Protocols: Total Synthesis of (±)-Isocomene

The following is a summary of the experimental protocol for the total synthesis of (±)-**isocomene** as reported by M.C. Pirrung.

Synthesis of 2,6-Dimethyl-1-(4-methyl-4-pentenyl)-1-cyclohexen-3-one

To a solution of 3-ethoxy-2,6-dimethyl-2-cyclohexen-1-one in THF is added the Grignard reagent derived from 5-bromo-2-methyl-1-pentene. The resulting product is then hydrolyzed with aqueous HCl to yield the desired enone.

Intramolecular [2+2] Photocycloaddition

A solution of 2,6-dimethyl-1-(4-methyl-4-pentenyl)-1-cyclohexen-3-one in hexane is irradiated with a Hanovia medium-pressure mercury lamp through a Pyrex filter. The solvent is removed in vacuo, and the resulting photoproduct, a tricyclo[6.3.0.0¹⁶]undecanone, is purified by chromatography.

Synthesis of (±)-Isocomene

The tricyclic ketone is treated with methylenetriphenylphosphorane in DMSO at 70°C. The resulting olefin is then refluxed in benzene with a catalytic amount of p-toluenesulfonic acid to furnish (±)-**isocomene**. The product is purified by distillation.^[7]

Biological Activity

To date, there is a significant lack of specific studies on the biological activities of **isocomene** itself. However, **isocomene** belongs to the broader class of triquinane sesquiterpenes, many of which have been reported to exhibit a range of biological effects. It is important to note that the following information is for the general class of compounds and may not be representative of **isocomene**'s specific activity.

Triquinane sesquiterpenoids have been shown to possess:

- Cytotoxic Activity: Many linear triquinane sesquiterpenoids have demonstrated cytotoxic effects against various cancer cell lines, including HeLa and K562.[\[10\]](#)
- Antimicrobial Activity: Some members of this class exhibit antimicrobial properties.[\[10\]](#)
- Anti-inflammatory Activity: Certain triquinanes have been investigated for their anti-inflammatory potential.[\[10\]](#)

Further research is required to determine if **isocomene** shares any of these biological activities.

Visualizations

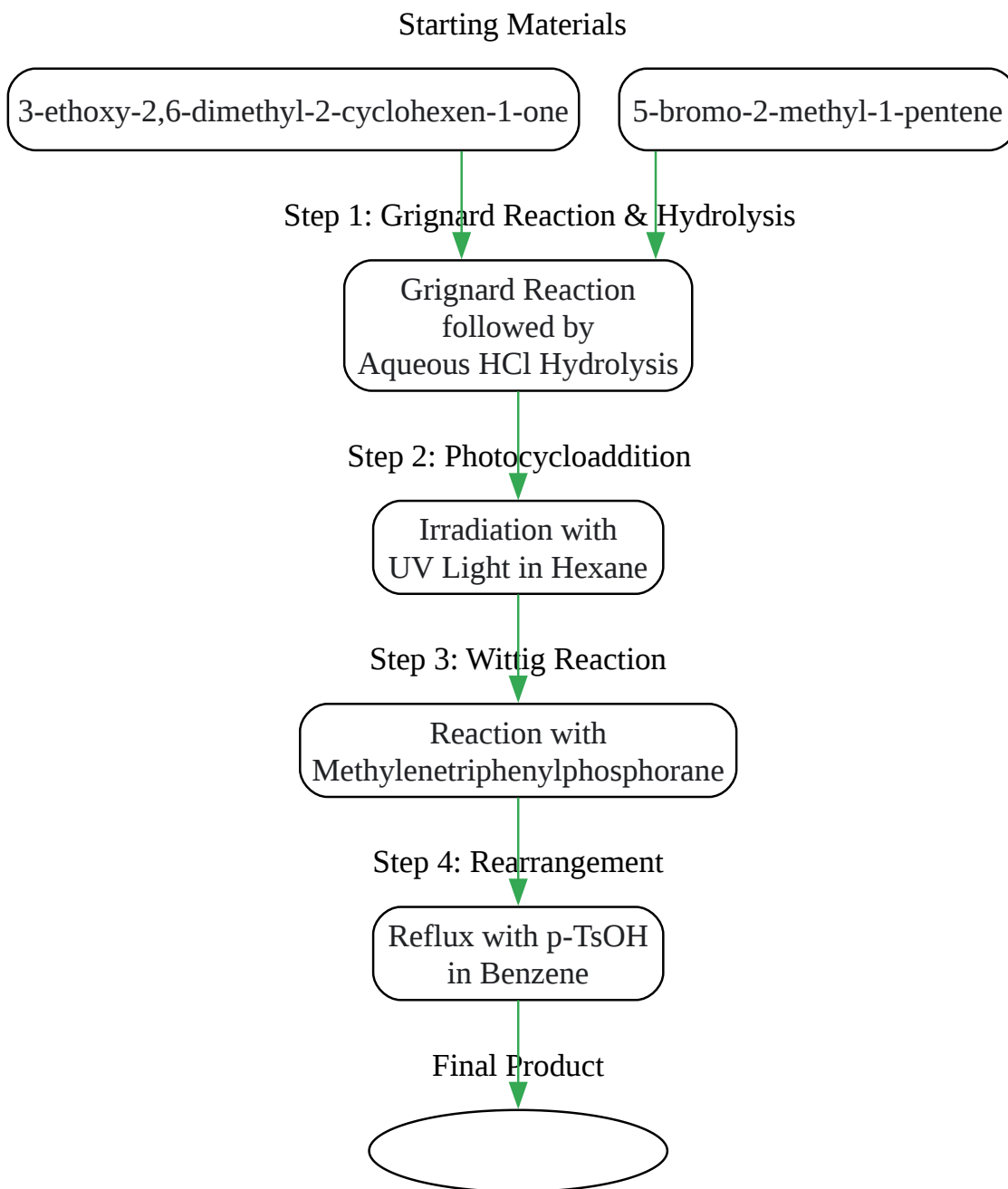
Logical Relationship in Isocomene Synthesis



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Caption: Key transformations in the total synthesis of **isocomene**.

Experimental Workflow for Isocomene Synthesis



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Caption: Workflow for the total synthesis of (±)-**isocomene**.

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